

# In-Depth Technical Guide to the Physicochemical Properties of Boc-Phe-Ala-OMe

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## Compound of Interest

Compound Name: *Boc-Phe-Ala-OMe*

Cat. No.: *B088747*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of the dipeptide **Boc-Phe-Ala-OMe**. The information is curated for professionals in the fields of chemical research, pharmacology, and drug development. All quantitative data is presented in a structured format for clarity and ease of comparison. Detailed experimental protocols, where available, are also provided.

## Core Physicochemical Properties

**Boc-Phe-Ala-OMe**, or N-[(1,1-Dimethylethoxy)carbonyl]-L-phenylalanyl-L-alanine methyl ester, is a protected dipeptide commonly used in peptide synthesis. Its physicochemical characteristics are fundamental to its application in research and development.

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>26</sub> N <sub>2</sub> O <sub>5</sub>	PubChem CID: 10697741[1]
Molecular Weight	350.41 g/mol	PubChem CID: 10697741[1]
Melting Point	103-104 °C	ChemicalBook[2]
Appearance	Solid (predicted)	-
Solubility	Data not available in the searched sources.	-
Optical Rotation	Data not available in the searched sources.	-

## Computed Properties:

Property	Value	Source
XLogP3	2.2	PubChem CID: 10697741[1]
Hydrogen Bond Donor Count	2	PubChem CID: 10697741[1]
Hydrogen Bond Acceptor Count	5	PubChem CID: 10697741[1]
Rotatable Bond Count	8	PubChem CID: 10697741[1]
Exact Mass	350.184172	PubChem CID: 10697741[1]
Topological Polar Surface Area	93.7 Å <sup>2</sup>	PubChem CID: 10697741[1]

## Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **Boc-Phe-Ala-OMe** are not explicitly available in the reviewed literature. However, a general method for the synthesis of similar dipeptides using dicyclohexylcarbodiimide (DCC) as a coupling agent can be adapted.

### General Synthesis Protocol for Boc-Dipeptide Methyl Esters:

This protocol is a generalized procedure for the synthesis of a Boc-protected dipeptide methyl ester, which can be applied to the synthesis of **Boc-Phe-Ala-OMe**.

- Preparation of Alanine Methyl Ester Hydrochloride: L-Alanine is esterified with methanol in the presence of thionyl chloride to protect the carboxyl group.
- Coupling Reaction:
  - L-Alanine methyl ester hydrochloride (1 equivalent) is dissolved in chloroform.
  - N-methylmorpholine (NMM) (2.1 equivalents) is added at 0°C, and the mixture is stirred for 15 minutes.
  - A solution of Boc-L-phenylalanine (1 equivalent) in chloroform is added.
  - Dicyclohexylcarbodiimide (DCC) (1 equivalent) is added, and the reaction mixture is stirred for 24 hours.
- Workup and Purification:
  - The reaction mixture is filtered to remove the dicyclohexylurea (DCU) byproduct.
  - The filtrate is washed sequentially with 5% sodium bicarbonate (NaHCO<sub>3</sub>) solution and saturated sodium chloride (NaCl) solution.
  - The organic layer is dried over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), filtered, and concentrated under reduced pressure.
  - The crude product is purified by recrystallization from a mixture of chloroform and petroleum ether.

#### Characterization Protocols:

While specific protocols for **Boc-Phe-Ala-OMe** are not detailed, standard analytical techniques would be employed for its characterization.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR spectra would be recorded on a spectrometer (e.g., 300 or 500 MHz) using a deuterated solvent such as

chloroform-d ( $\text{CDCl}_3$ ) or dimethyl sulfoxide- $\text{d}_6$  ( $\text{DMSO-d}_6$ ). The chemical shifts, coupling constants, and integration values would be used to confirm the structure of the dipeptide. PubChem indicates the availability of a  $^{13}\text{C}$  NMR spectrum for this compound.<sup>[1]</sup>

- **Mass Spectrometry (MS):** The molecular weight of the synthesized compound would be confirmed using mass spectrometry. Techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Electrospray Ionization (ESI-MS) would be suitable. A GC-MS spectrum is noted as being available on PubChem for **Boc-Phe-Ala-OMe**.<sup>[1]</sup>
- **Infrared (IR) Spectroscopy:** IR spectroscopy would be used to identify the characteristic functional groups present in the molecule, such as the amide and ester carbonyl groups, and the N-H and C-H bonds.

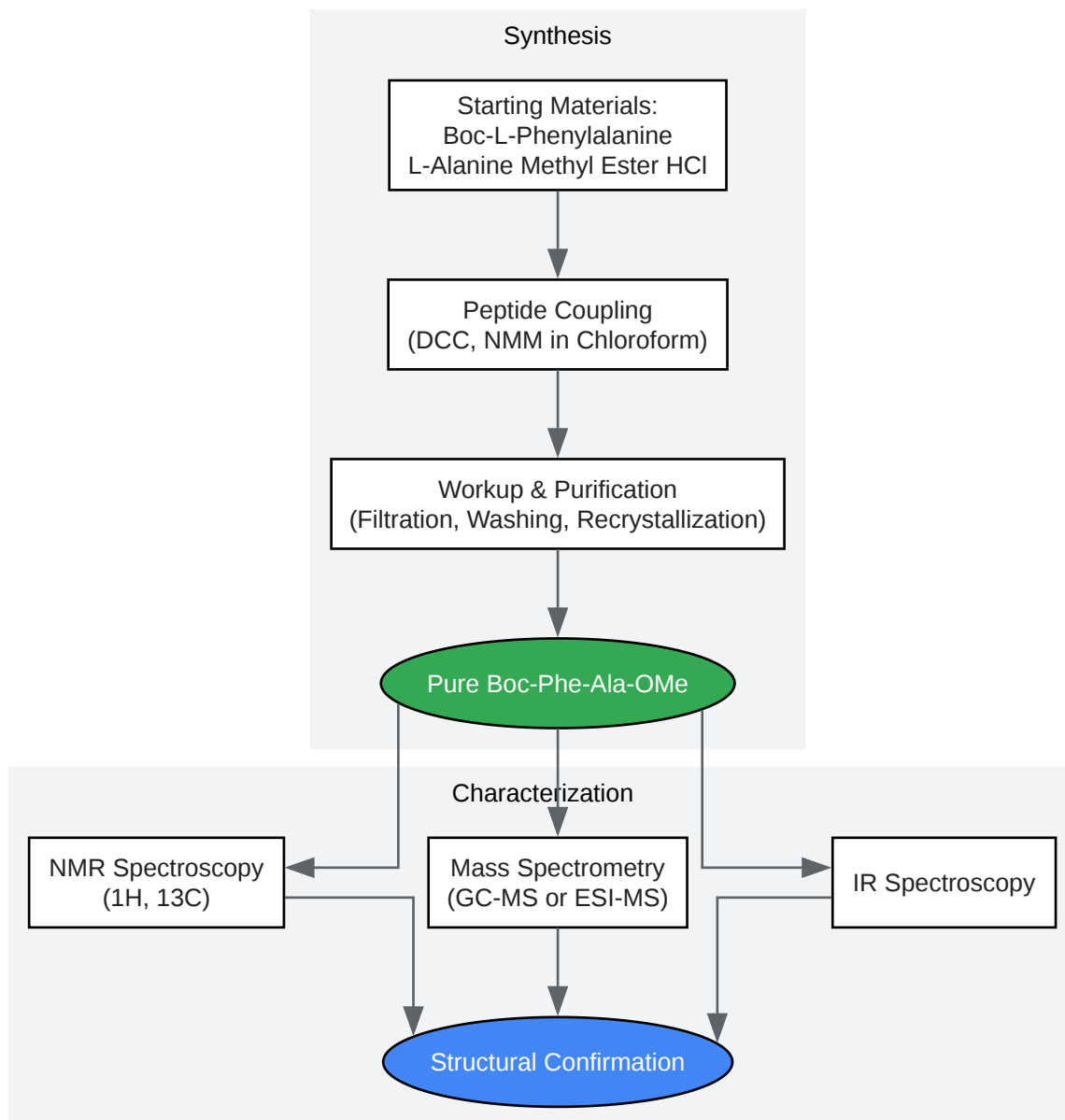
## Biological Activity and Signaling Pathways

Currently, there is no specific information available in the searched literature regarding the biological activity or any associated signaling pathways of **Boc-Phe-Ala-OMe**. However, research on other Boc-protected dipeptides suggests potential antimicrobial properties. For instance, some Boc-protected phenylalanine and tryptophan-based dipeptides have demonstrated broad-spectrum antibacterial activity, potentially through membrane permeabilization.<sup>[3]</sup> Further research is required to determine if **Boc-Phe-Ala-OMe** exhibits similar properties.

## Visualizing Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis and characterization of **Boc-Phe-Ala-OMe**.

## Generalized Workflow for Boc-Phe-Ala-OMe Synthesis and Characterization



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Caption: Generalized workflow for the synthesis and characterization of **Boc-Phe-Ala-OMe**.

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## References

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